

# Key structural features of 2-(Benzylxy)-4-methylbenzaldehyde

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	2-(Benzylxy)-4-methylbenzaldehyde
Cat. No.:	B2972291

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An In-Depth Technical Guide to the Core Structural Features of **2-(Benzylxy)-4-methylbenzaldehyde**

## Abstract

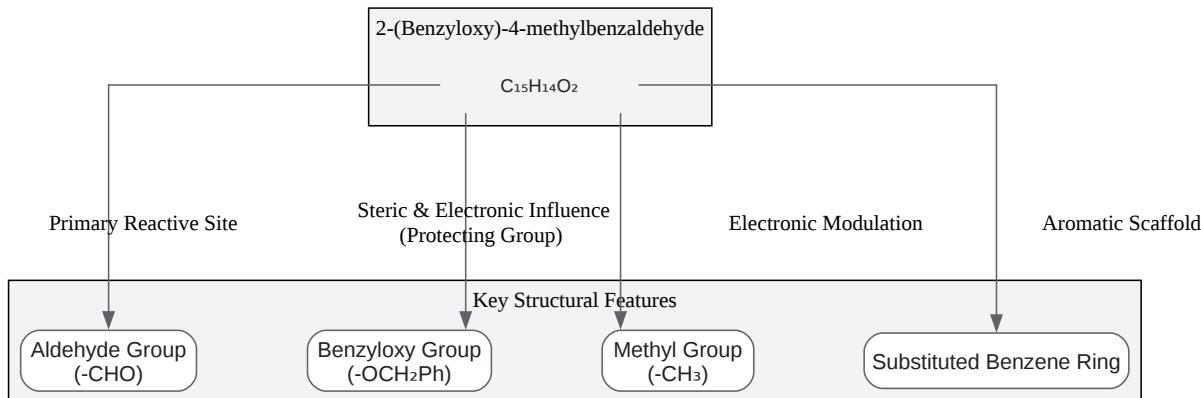
**2-(Benzylxy)-4-methylbenzaldehyde** is a substituted aromatic aldehyde of significant interest in synthetic organic chemistry and drug discovery. Its molecular architecture, characterized by the spatial and electronic interplay between an aldehyde, a bulky benzylxy ether, and a methyl group, imparts a unique reactivity profile. This guide provides an in-depth analysis of its core structural features. We will dissect the molecule's stereoelectronic properties, offer detailed protocols for its synthesis and characterization, and present its spectroscopic signature through a comparative analysis with structurally related analogs. This document is intended for researchers, scientists, and drug development professionals seeking to leverage this versatile building block in their work.

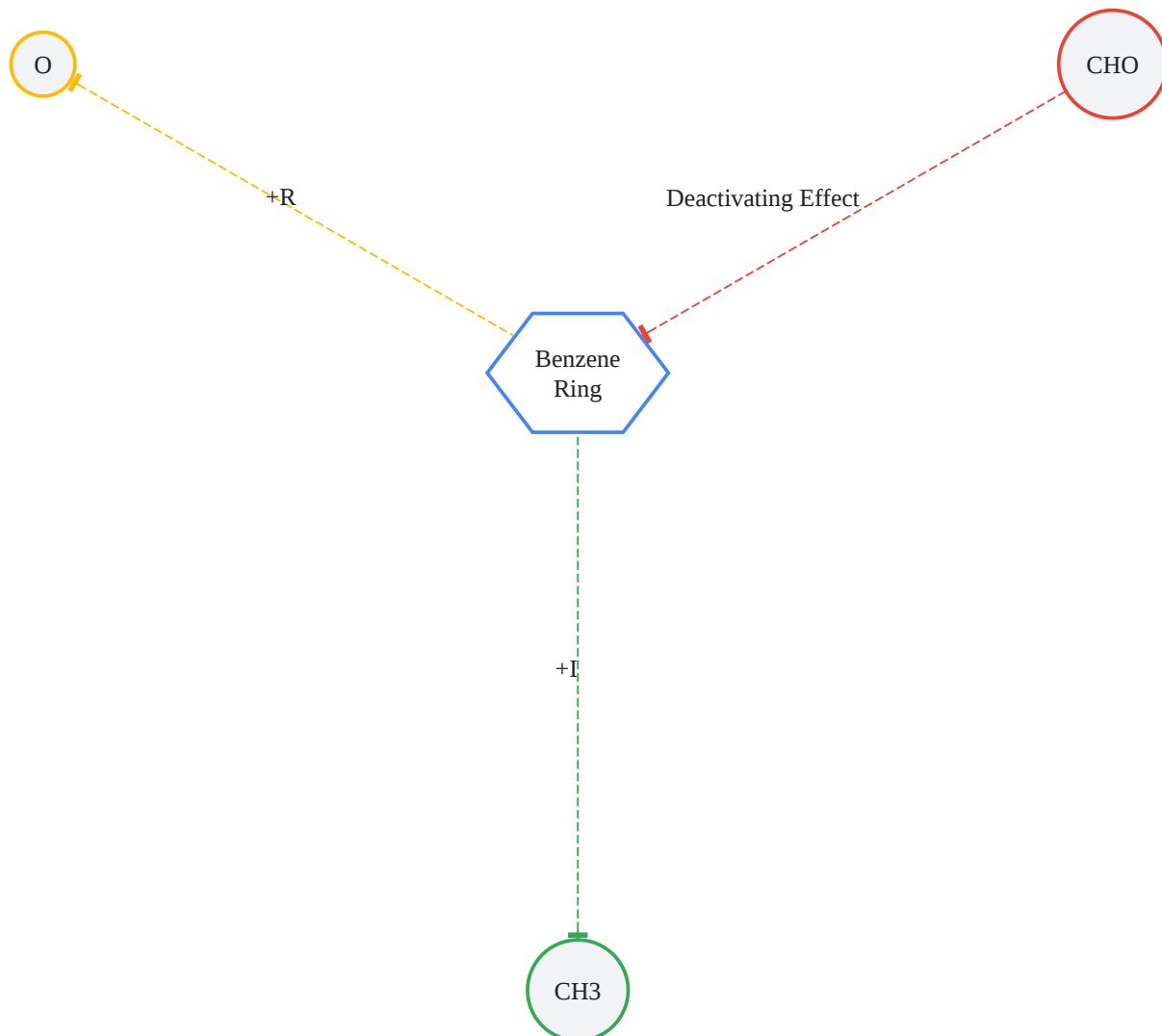
## Molecular Overview and Physicochemical Properties

**2-(Benzylxy)-4-methylbenzaldehyde** (CAS No. 154478-35-0) is a trifunctional aromatic compound.<sup>[1]</sup> Its structure is built upon a benzaldehyde core, substituted at the C2 (ortho) position with a benzylxy group (-OCH<sub>2</sub>Ph) and at the C4 (para) position with a methyl group (-CH<sub>3</sub>).

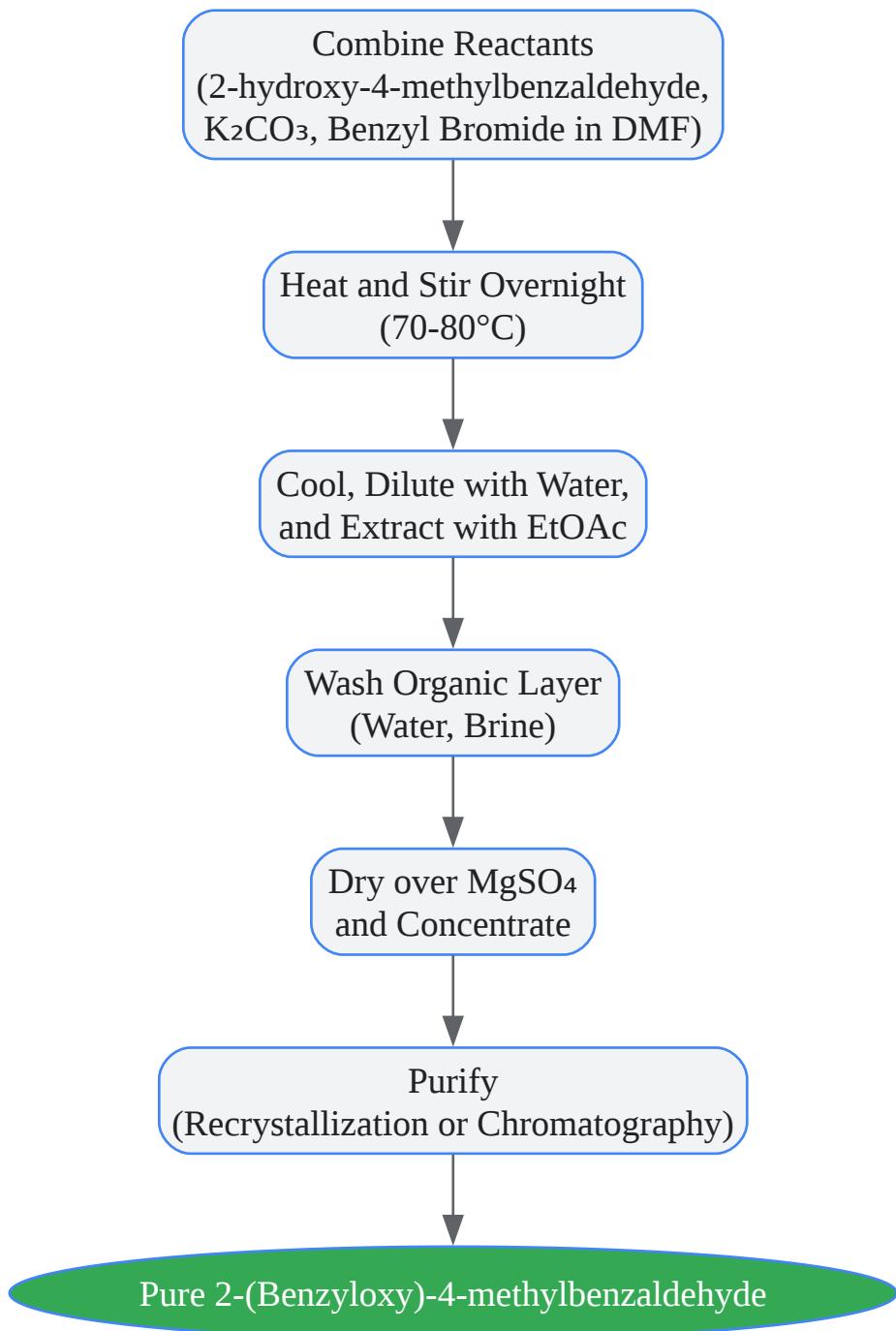
The molecule's overall properties are a direct consequence of the synergy between its constituent parts. The aldehyde group is the primary center of reactivity for nucleophilic addition and condensation reactions. The benzyloxy group acts as a sterically demanding, electron-donating (by resonance) protecting group for a phenol. The methyl group, also electron-donating (by hyperconjugation and induction), further modulates the electronic character of the aromatic ring.

A logical diagram illustrating the key functional regions of the molecule is presented below.





Net effect: Increased electron density on the ring reduces aldehyde electrophilicity.

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## References

- 1. 2-(Benzyl)-4-methylbenzaldehyde | 154478-35-0 [chemicalbook.com]
- To cite this document: BenchChem. [Key structural features of 2-(Benzyl)-4-methylbenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b2972291#key-structural-features-of-2-benzyl-4-methylbenzaldehyde>

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